

Safeguarding Your Research: A Comprehensive Guide to Handling 3-Hydroxy-4-methoxybenzyl Alcohol

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Compound of Interest

Compound Name: 3-Hydroxy-4-methoxybenzyl alcohol

Cat. No.: B1293543

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For Immediate Implementation: This document provides critical safety and logistical information for the handling and disposal of **3-Hydroxy-4-methoxybenzyl alcohol** (CAS No: 4383-06-6), ensuring the well-being of laboratory personnel and adherence to safety protocols.

Researchers, scientists, and drug development professionals are advised to familiarize themselves with the following procedures to mitigate risks associated with the handling of this compound. The information herein is intended to supplement, not replace, institutional safety guidelines and professional judgment.

Essential Safety and Physical Data

A summary of key quantitative data for **3-Hydroxy-4-methoxybenzyl alcohol** is provided below for quick reference.

Property	Value	Source
CAS Number	4383-06-6	[1] [2]
Molecular Formula	C ₈ H ₁₀ O ₃	
Molecular Weight	154.16 g/mol	[1] [2]
Melting Point	135-137 °C	[1] [2]
Appearance	Solid	[1] [2]

Hazard Identification and Personal Protective Equipment (PPE)

3-Hydroxy-4-methoxybenzyl alcohol is classified with the following hazards:

- H315: Causes skin irritation.[\[3\]](#)[\[4\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)[\[4\]](#)
- H335: May cause respiratory irritation.[\[3\]](#)[\[4\]](#)

To mitigate these risks, the following personal protective equipment is mandatory when handling this chemical.[\[1\]](#)[\[2\]](#)

Protection Type	Specification
Eye Protection	Chemical safety goggles or eyeshields. [1] [2]
Hand Protection	Protective gloves. [1] [2]
Respiratory Protection	Type N95 (US) dust mask or equivalent. [1] [2]
Body Protection	Laboratory coat.

Step-by-Step Operational Plan for Safe Handling

The following procedural steps provide a clear guide for the safe handling of **3-Hydroxy-4-methoxybenzyl alcohol** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[5\]](#)
- Keep the container tightly closed.[\[3\]](#)[\[5\]](#) The recommended storage temperature is between 10°C - 25°C.

2. Engineering Controls:

- Handle the compound in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust.[\[3\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.[\[6\]](#)

3. Handling and Use:

- Before handling, ensure all required PPE is correctly worn.
- Avoid the formation of dust and aerosols.[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Do not eat, drink, or smoke in the handling area.[\[7\]](#)

4. First Aid Measures:

- If on Skin: Wash with plenty of soap and water.[\[3\]](#) If skin irritation occurs, seek medical advice.[\[7\]](#)
- If in Eyes: Rinse cautiously with water for several minutes.[\[3\]](#) Remove contact lenses if present and easy to do. Continue rinsing.[\[3\]](#) If eye irritation persists, get medical advice.

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[3] Call a poison center or doctor if you feel unwell.[3]
- If Swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.[7]

5. Spill and Leak Procedures:

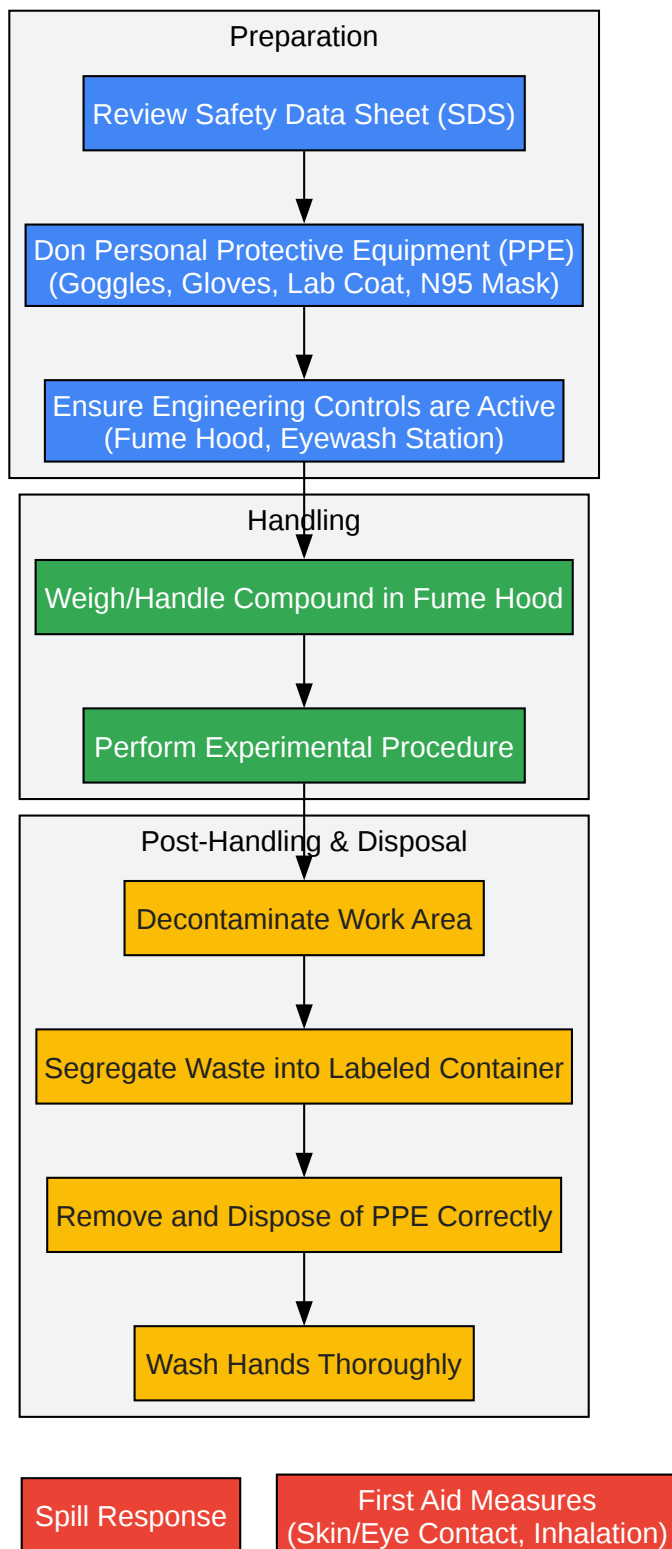
- Ensure adequate ventilation and wear appropriate PPE.[3]
- Sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[3]
- Clean the spill area thoroughly.

6. Disposal Plan:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3]
- Treat all waste, including contaminated materials, as hazardous waste.[8]
- Collect waste in a designated, properly labeled, and sealed container.[8]

Experimental Workflow for Handling 3-Hydroxy-4-methoxybenzyl Alcohol

Safe Handling Workflow for 3-Hydroxy-4-methoxybenzyl Alcohol

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Caption: Logical workflow for the safe handling of **3-Hydroxy-4-methoxybenzyl alcohol**.

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